

# An In-depth Technical Guide to Diethylenetriamine Penta(methylene Phosphonic Acid) Heptasodium Salt

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## Compound of Interest

Compound Name: *L-heptaguluronic acid*  
*heptasodium salt*

Cat. No.: *B13785065*

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A Note on Chemical Identity: The query for "**L-heptaguluronic acid heptasodium salt**" did not yield specific results in scientific and chemical databases. The information presented in this guide pertains to Diethylenetriamine Penta(methylene Phosphonic Acid) Heptasodium Salt (DTPMP Heptasodium Salt), a compound with significant industrial applications and for which substantial technical data is available. It is plausible that "**L-heptaguluronic acid heptasodium salt**" is a less common or erroneous name for DTPMP Heptasodium Salt.

## Executive Summary

This technical guide provides a comprehensive overview of Diethylenetriamine Penta(methylene Phosphonic Acid) Heptasodium Salt, a versatile phosphonate salt widely utilized for its excellent scale and corrosion inhibition properties, as well as its strong chelation capabilities. This document is intended for researchers, scientists, and professionals in drug development and other relevant industries, offering detailed information on its chemical and physical properties, mechanism of action, industrial applications, and relevant experimental protocols.

## Chemical and Physical Properties

DTPMP Heptasodium Salt is the salt of Diethylenetriamine Penta(methylene Phosphonic Acid) (DTPMPA). The acid form has limited solubility in water, thus it is commonly supplied as a

sodium salt solution. It is a nitrogenous organic polyphosphonic acid that is effective in inhibiting the precipitation of various mineral scales.

Property	Value	Reference(s)
Synonyms	DTPMP heptasodium salt; Hepta sodium salt of Diethylene Triamine Penta (Methylene Phosphonic Acid)	[1][2]
CAS Number	68155-78-2	[2]
Molecular Formula	C <sub>9</sub> H <sub>21</sub> N <sub>3</sub> Na <sub>7</sub> O <sub>15</sub> P <sub>5</sub>	
Molecular Weight	727.07 g/mol	
Appearance	Amber transparent liquid	
pH (1% water solution)	6.0 - 8.0	[2]
Density (20°C)	1.34 - 1.44 g/cm <sup>3</sup>	

## Mechanism of Action

The primary functions of DTPMP Heptasodium Salt are scale inhibition, corrosion inhibition, and chelation. These actions are a result of its unique molecular structure, which contains multiple phosphonate groups.

**3.1 Scale Inhibition:** DTPMP is a highly effective scale inhibitor, particularly against barium sulfate, calcium carbonate, and calcium sulfate.[3] Its mechanism involves:

- **Threshold Effect:** At sub-stoichiometric concentrations, DTPMP molecules adsorb onto the active growth sites of micro-crystals of scaling minerals. This disrupts the crystal lattice, preventing further growth and agglomeration.
- **Crystal Distortion:** The adsorption of DTPMP on the crystal surface modifies the crystal morphology, making the scale less adherent and more easily dispersed in the bulk solution.

**3.2 Corrosion Inhibition:** DTPMP provides corrosion protection by forming a protective film on metal surfaces. This is achieved through the formation of complexes with metal ions present on

the surface, creating a barrier against corrosive agents.

**3.3 Chelation:** The multiple phosphonate groups in the DTPMP molecule act as ligands, enabling it to form stable, water-soluble complexes with a variety of di- and trivalent metal ions. This sequestration of metal ions prevents them from participating in scale formation or acting as catalysts in degradation reactions.

Chelation of metal ions by a DTPMP molecule.

## Applications in Research and Industry

DTPMP Heptasodium Salt is utilized in a wide array of industrial processes due to its stability and efficacy under harsh conditions, such as high temperatures and alkaline environments.[3]

- **Water Treatment:** It is a key component in cooling water systems, boiler water treatment, and oilfield water injection systems to prevent scale and corrosion.
- **Detergents and Cleaning Agents:** It acts as a sequestrant to improve cleaning efficiency by binding metal ions that can interfere with the cleaning process.
- **Pulp and Paper Industry:** Used as a scale inhibitor and dispersant.
- **Textile Industry:** Employed as a sequestering agent during dyeing and finishing to prevent scale formation.
- **Peroxide Bleach Stabilization:** It stabilizes hydrogen peroxide by chelating metal ions that catalyze its decomposition.
- **Agriculture:** Used as a chelating agent to improve the bioavailability of micronutrients to plants.

## Experimental Protocols

The following sections describe generalized methodologies for the synthesis and performance evaluation of DTPMP. These are based on descriptions found in technical literature and patents, as detailed, step-by-step laboratory protocols are not readily available in the public domain.

## 5.1 Synthesis of DTPMPA (the parent acid)

The synthesis of DTPMPA is typically achieved through the phosphonomethylation of diethylenetriamine using phosphorous acid and formaldehyde in the presence of a mineral acid like hydrochloric acid.[4][5]



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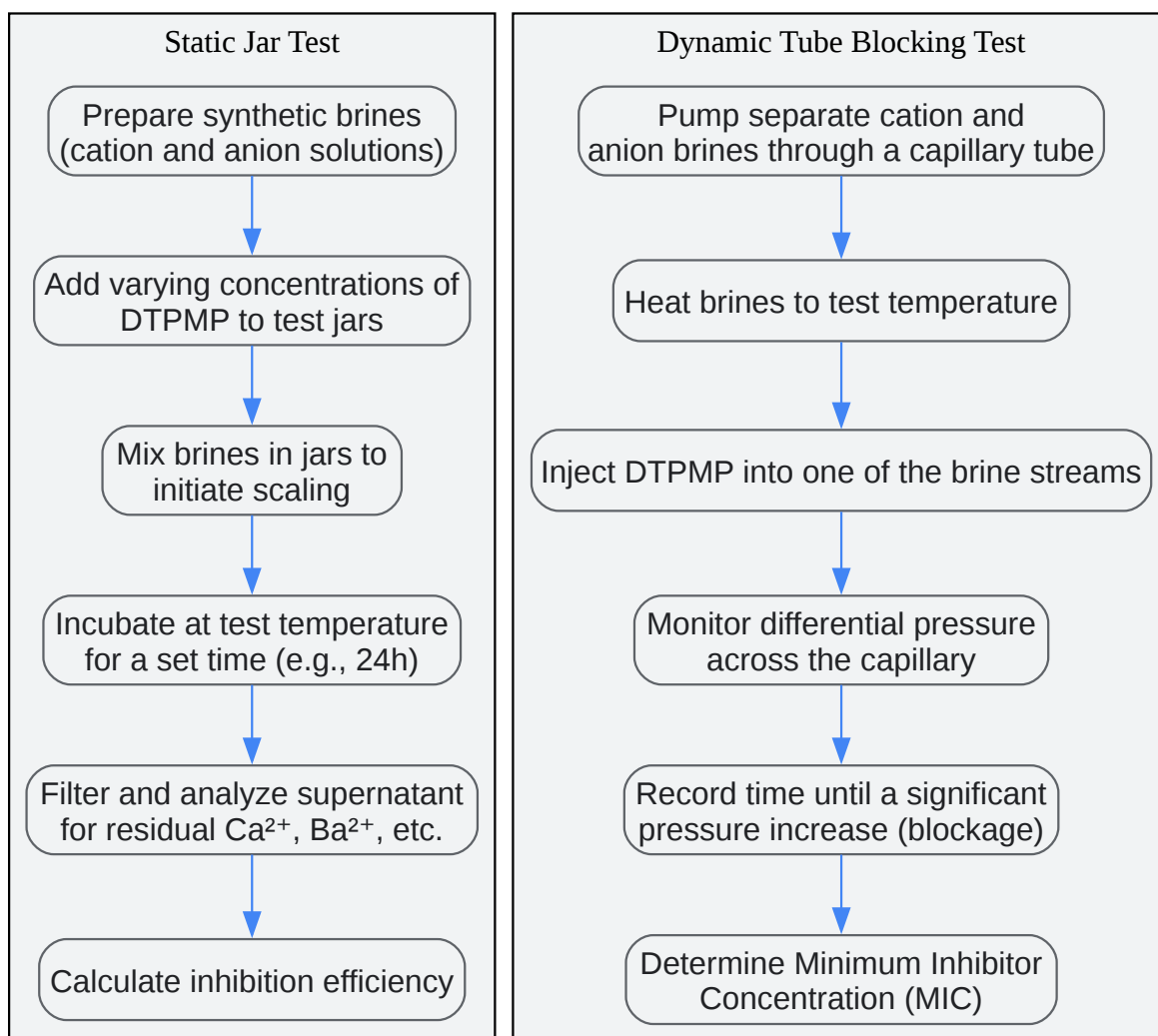
General workflow for the synthesis of DTPMPA and its sodium salt.

### Methodology:

- A reaction vessel is charged with diethylenetriamine, phosphorous acid, and hydrochloric acid.[4]
- The mixture is stirred, and the temperature is controlled to remain below 50°C during the initial exothermic reaction.[5]
- The reactor is then heated to the reaction temperature, typically around 115°C.[4]
- An aqueous solution of formaldehyde is added dropwise to the mixture while maintaining the reaction temperature.[4]
- The reaction is allowed to proceed with continuous stirring for a specified period, often several hours, to ensure complete phosphonomethylation.[4]
- After the reaction, the mixture may be concentrated by evaporating water and excess hydrochloric acid.[4]
- For the heptasodium salt, the resulting DTPMPA solution is neutralized by the controlled addition of a sodium hydroxide solution to a pH of approximately 7.[4]

## 5.2 Performance Evaluation: Scale Inhibition

The effectiveness of DTPMP as a scale inhibitor is commonly assessed using static jar tests and dynamic tube blocking tests.



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#### Workflow for Static and Dynamic Scale Inhibition Testing.

##### 5.2.1 Static Jar Test

This method evaluates the inhibitor's performance under static conditions.[6][7]

#### Methodology:

- Prepare two synthetic brine solutions: one containing the scaling cations (e.g.,  $\text{Ca}^{2+}$ ,  $\text{Ba}^{2+}$ ) and another with the anions (e.g.,  $\text{CO}_3^{2-}$ ,  $\text{SO}_4^{2-}$ ).
- In a series of jars, add the cation-containing brine and different concentrations of the DTPMP inhibitor solution.
- Initiate the scaling reaction by adding the anion-containing brine to each jar. A blank with no inhibitor is also prepared.
- The jars are sealed and placed in a water bath at the desired test temperature for a specified duration (e.g., 24 hours).
- After incubation, the solutions are filtered, and the supernatant is analyzed for the concentration of the scaling cation (e.g., using ICP-OES or titration).
- The scale inhibition efficiency is calculated based on the amount of cation that remains in the solution compared to the blank.

#### 5.2.2 Dynamic Tube Blocking Test

This test simulates flowing conditions to determine the Minimum Inhibitor Concentration (MIC) required to prevent scale deposition.[\[8\]](#)[\[9\]](#)[\[10\]](#)

#### Methodology:

- Cation- and anion-containing brines are pumped separately through pre-heating coils to reach the test temperature.
- The inhibitor solution is injected at a specific concentration into one of the brine streams before they are mixed.
- The two streams are then combined and flow through a narrow-bore capillary tube.
- The differential pressure across the capillary tube is continuously monitored.

- Scale formation and deposition in the tube cause a restriction, leading to an increase in differential pressure. The time taken to reach a predefined pressure increase is the "scaling time".
- The test is repeated with decreasing inhibitor concentrations to determine the MIC, which is the lowest concentration that provides a desired period of protection against scaling.[9]

### 5.3 Chelation Capacity Determination

The chelation capacity of DTPMP can be quantified by titration with a standard metal ion solution in the presence of a metal-ion indicator.[11]

Methodology:

- A known volume of the DTPMP solution is placed in a flask and diluted with deionized water.
- A buffer solution is added to adjust the pH to a level where the metal-indicator complex is stable (e.g., pH 10 for calcium titration with Eriochrome Black T).[12]
- A small amount of the metal-ion indicator is added.
- The solution is titrated with a standardized solution of the metal ion of interest (e.g., calcium acetate or calcium chloride).[11]
- The endpoint is reached when all the DTPMP has been complexed, and the excess metal ions cause a color change in the indicator.[12]
- The chelation value is then calculated based on the volume of the titrant used.

## Toxicological and Environmental Data

DTPMP and its salts have been studied for their toxicological and environmental impact. The data indicates low toxicity and a low potential for bioaccumulation.

Parameter	Value	Species	Reference(s)
Acute Oral LD50	5838 - 8757 mg/kg bw	Rat	[13][14]
Acute Dermal LD50	> 5838 mg/kg bw	Rat	[13][14]
90-Day Feeding Study (NOAEL)	83 mg/kg bw/day	Male Rat	[13]
Biodegradability	Not readily biodegradable	[15]	
Bioaccumulation Potential	Low (BCF < 94)	Fish (Cyprinus carpio)	[15]
Aquatic Toxicity (Fish)	96-h LC50: 180-252 mg/L	Rainbow Trout	
Aquatic Toxicity (Invertebrates)	EC50 > 150 mg/L	[13]	

## Biological Signaling Pathways

A thorough review of the scientific literature did not yield any information regarding the interaction of Diethylenetriamine Penta(methylene Phosphonic Acid) Heptasodium Salt with specific biological signaling pathways. As an industrial chemical primarily designed for its physicochemical properties of chelation and surface adsorption, its biological activity at the cellular and molecular signaling level has not been a focus of research. Its applications are not in the pharmaceutical or biomedical fields where such interactions are typically investigated. Therefore, for professionals in drug development, it is important to note that this compound is not characterized for its effects on biological signaling.

## Conclusion

Diethylenetriamine Penta(methylene Phosphonic Acid) Heptasodium Salt is a high-performance chemical with well-established applications in industrial water treatment and other processes requiring scale and corrosion control. Its efficacy stems from its strong chelating properties and its ability to interfere with crystal growth. While it exhibits low toxicity and environmental persistence, its primary role is as a functional chemical in industrial settings. For



researchers and scientists, understanding its fundamental mechanisms of action and the methodologies for evaluating its performance is key to its effective application and the development of new formulations.

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